

# Topaz Model Training: Technical Support Center

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Topaz*

Cat. No.: *B1169500*

[Get Quote](#)

This guide provides troubleshooting advice and frequently asked questions to help researchers, scientists, and drug development professionals improve the accuracy of **Topaz** model training for cryo-electron microscopy (cryo-EM) particle picking.

## Frequently Asked Questions (FAQs)

Q1: My **Topaz** training curve has not plateaued. What should I do?

If the average precision curve on your training plot is still increasing, it indicates the model has not yet converged. You should try increasing the number of training epochs to allow the model more time to learn from the data.<sup>[1]</sup>

Q2: The precision of my model is very low (e.g., below 0.1). Is this a problem?

Not necessarily. The average precision values are relative, and the most important indicator is a monotonically increasing curve, which shows the model is learning.<sup>[1]</sup> Even with a low absolute precision value, it's crucial to extract particles and evaluate their quality to determine the model's performance.<sup>[1]</sup>

Q3: How can I reduce the training time without significantly impacting model performance?

You can enable "pretrained initialization" to use a pre-trained model as a starting point. This can decrease the required training time while having a minimal effect on the final model's performance.<sup>[1]</sup>

Q4: What is the difference between the **Topaz** Train and **Topaz** Cross Validation jobs?

The **Topaz** Train job trains a single model with a specified set of parameters. In contrast, the **Topaz** Cross Validation job runs multiple training instances while varying a selected parameter to find its optimal value.<sup>[2]</sup> It then uses this optimal value to perform a final training run.<sup>[2]</sup> While cross-validation is more thorough, it is significantly slower.<sup>[2]</sup>

Q5: When should I use the autoencoder functionality during training?

The autoencoder can improve classifier performance when you have a small number of labeled data points (particles). A recommended approach is to use an autoencoder weight of  $10/N$  when  $N$  (the number of labeled particles) is less than or equal to 250.<sup>[2]</sup> If you have more than 250 labeled particles, it is recommended to set the autoencoder weight to 0, as it may otherwise negatively affect performance due to over-regularization.<sup>[2]</sup>

## Troubleshooting Guide

### Issue 1: Poor Particle Picking Accuracy or Many False Positives

If your trained model is picking non-particle features like ice contaminants or carbon edges, or is missing obvious particles, consider the following solutions.<sup>[3]</sup>

Root Cause Analysis & Solutions:

- Suboptimal Training Data: The initial set of manually picked particles may not be representative of the entire dataset.
  - Solution: Ensure your training set includes various views and particle orientations. It may be necessary to perform additional rounds of manual picking to create a more robust and diverse training set.
- Incorrect Expected Number of Particles: This parameter is crucial for model performance.
  - Solution: Use the **Topaz** Cross Validation job to optimize the Expected Number of Particles parameter.<sup>[1]</sup> This can significantly improve picking accuracy.
- Inadequate Preprocessing: Micrographs that are not properly downsampled or normalized can lead to poor training outcomes.

- Solution: Always downsample your micrographs before training.[2][4][5] This reduces memory load and can improve performance.[2] For example, a downsampling factor of 16 is recommended for a K2 Super Resolution dataset.[2] Follow downsampling with normalization to standardize the pixel values across micrographs.[5]

## Issue 2: Slow Model Training or Failure to Converge

When training takes an excessive number of epochs to show improvement or fails to converge, parameter tuning is often necessary.[6]

Root Cause Analysis & Solutions:

- Learning Rate: If the learning rate is too high, the model may approach an optimum quickly but then fail to converge. If it's too low, training will be very slow.
  - Solution: Experiment with different learning rates. The **Topaz** Cross Validation job can be used to find an optimal value.[2]
- Minibatch Size: This parameter affects both accuracy and training time.
  - Solution: Smaller values for the minibatch size can improve model accuracy but will increase the training time.[2] Conversely, a larger minibatch size will speed up training but may lead to a less accurate model. Adjust this parameter based on your available computational resources and desired accuracy.
- Number of Epochs and Epoch Size: Insufficient training iterations will result in an undertrained model.
  - Solution: Increase the Number of Epochs to allow the model to see the entire dataset more times.[2][6] Increasing the Epoch Size will increase the number of updates per epoch, leading to more training within each epoch at the cost of speed.[2]

## Data Presentation: Key Training Parameters

The following table summarizes key parameters in **Topaz** training, their function, and typical recommendations.

Parameter	Description	Recommended Value/Action
Downsampling Factor	Factor by which to reduce micrograph resolution to improve performance and reduce memory usage.[2]	Highly recommended. A factor of 16 is suggested for K2 Super Resolution data.[2]
Learning Rate	Determines the extent to which model weights are updated during training.[2]	Use cross-validation to find the optimal value. Higher values risk overshooting the optimum. [2]
Minibatch Size	The number of examples used in each training batch.[2]	Lower values can improve accuracy but increase training time.[2]
Number of Epochs	The number of times the training process iterates through the entire dataset.[2]	Increase if the model has not converged. Topaz automatically outputs the model from the best epoch.[1] [2]
Expected Number of Particles	An estimate of the number of particles per micrograph.	A critical parameter to optimize. Use cross-validation for best results.[1]
Loss Function	The function used to calculate the model's error during training.	GE-binomial is recommended as it has been shown to perform well compared to other options.[2]
L2 Regularization	A parameter to prevent model overfitting.	Values less than 1 can improve performance, while values greater than 1 may impede training.[2]
Train-Test Split	The fraction of the dataset to be used for testing the model's performance on unseen data. [2]	It is highly recommended to use a split greater than 0 (e.g., 0.2 for an 80/20 split).[2]

## Experimental Protocols

### Protocol 1: Standard Topaz Training Workflow

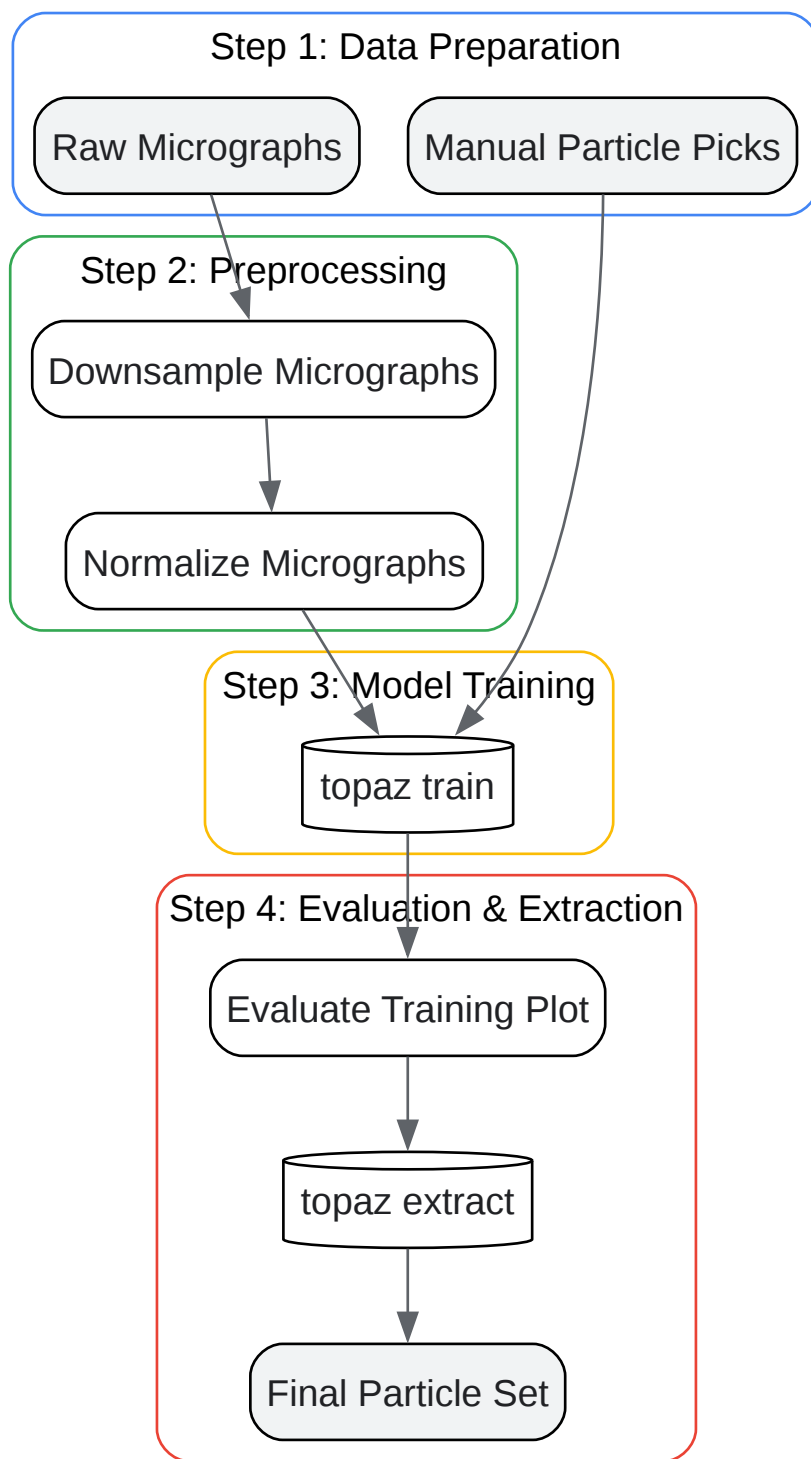
- Preprocessing:
  - Downsample micrographs using **topaz** downsample. It is recommended to downsample so that the particle diameter is less than the receptive field of the model (e.g., < 70 pixels).  
[\[7\]](#)
  - Normalize the downsampled micrographs using **topaz** normalize to standardize pixel values.  
[\[5\]](#)
- Training:
  - Execute the **topaz** train command with your preprocessed micrographs and initial particle picks.
  - Specify key parameters such as --learning-rate, --minibatch-size, and --num-epochs.
  - Use a train-test split to monitor for overfitting.
- Evaluation:
  - Monitor the training and testing plots. The testing plot is the better indicator of the model's generalization performance.  
[\[2\]](#) The y-axis represents precision, and the x-axis shows the epoch.  
[\[2\]](#)
- Particle Extraction:
  - Use the trained model with the **topaz** extract command to pick particles from the full set of micrographs.
  - Adjust the extraction threshold to balance precision and recall based on downstream processing results.

### Protocol 2: Optimizing Parameters with Cross-Validation

- Setup:

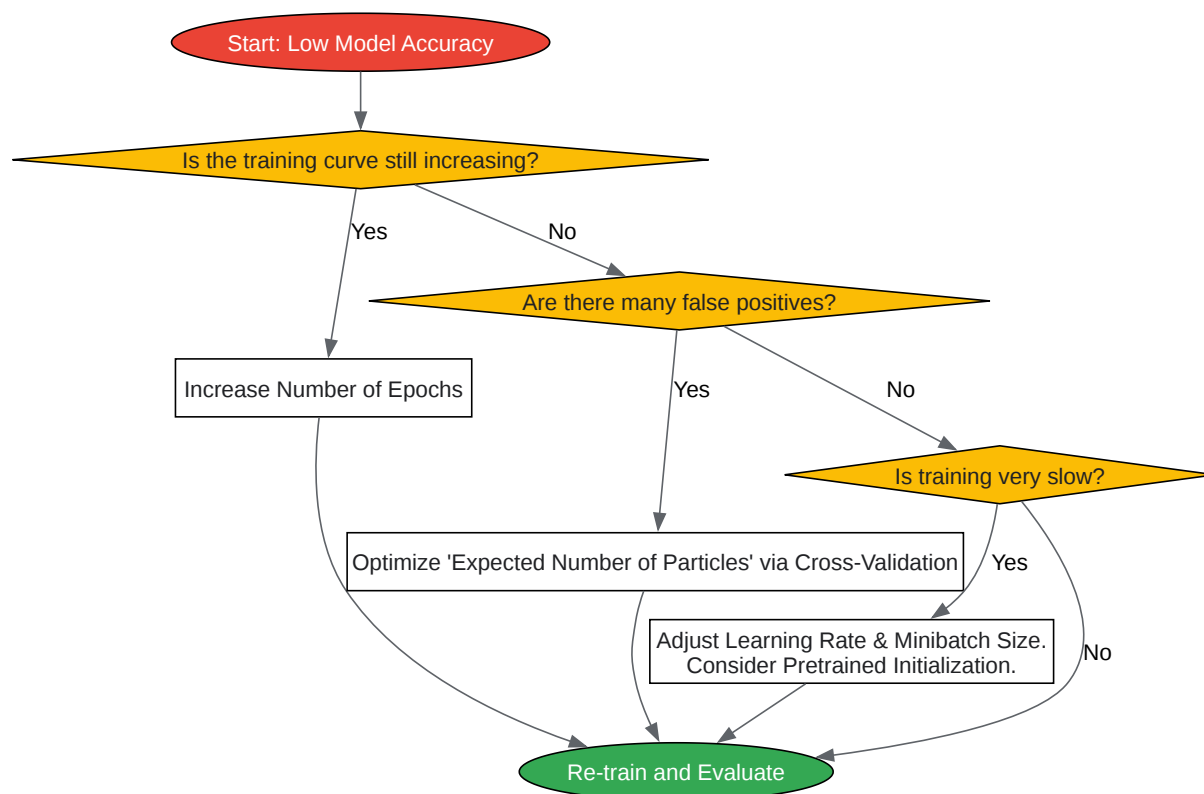
- Prepare your preprocessed micrographs and initial particle picks as in the standard workflow.
- Execution:
  - Run the **Topaz** Cross Validation job instead of the standard **Topaz** Train job.[\[2\]](#)
  - Select the parameter you wish to optimize (e.g., Expected Number of Particles).
  - Specify the number of cross-validation folds, an initial value for the parameter, and the increment value.[\[2\]](#)
- Analysis:
  - The job will test different values for the specified parameter across different subsets of the data.
  - It will then perform a final training run using the determined optimal parameter value.[\[2\]](#)
- Extraction:
  - Proceed with particle extraction using the optimized model generated by the cross-validation job.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Standard workflow for training a **Topaz** model.



[Click to download full resolution via product page](#)

Caption: Decision tree for troubleshooting **Topaz** training.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. [discuss.cryosparc.com](https://discuss.cryosparc.com) [[discuss.cryosparc.com](https://discuss.cryosparc.com)]
- 2. [guide.cryosparc.com](https://guide.cryosparc.com) [[guide.cryosparc.com](https://guide.cryosparc.com)]
- 3. Accurate cryo-EM protein particle picking by integrating the foundational AI image segmentation model and specialized U-Net - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [codeocean.com](https://codeocean.com) [[codeocean.com](https://codeocean.com)]
- 5. GitHub - tbepler/topaz: Pipeline for particle picking in cryo-electron microscopy images using convolutional neural networks trained from positive and unlabeled examples. Also featuring micrograph and tomogram denoising with DNNs. [[github.com](https://github.com)]
- 6. How to optimize Topaz training parameters and interpret training outputs · tbepler/topaz · Discussion #170 · GitHub [[github.com](https://github.com)]
- 7. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- To cite this document: BenchChem. [Topaz Model Training: Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1169500#how-to-improve-topaz-model-training-accuracy>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)